

Diclazuril Sodium: A Technical Guide to its Chemical Properties, Structure, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diclazuril sodium*

Cat. No.: *B12771262*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diclazuril sodium is the sodium salt of Diclazuril, a potent synthetic anticoccidial agent belonging to the benzeneacetonitrile class of compounds. It is widely utilized in the veterinary field for the prevention and treatment of coccidiosis in poultry and other livestock. This technical guide provides an in-depth overview of the chemical properties, structure, and analytical methodologies for **Diclazuril sodium**, intended to support research and development activities.

Chemical Properties and Structure

Diclazuril sodium is a derivative of its parent compound, Diclazuril. The addition of sodium enhances its solubility, which can be advantageous for certain formulations.

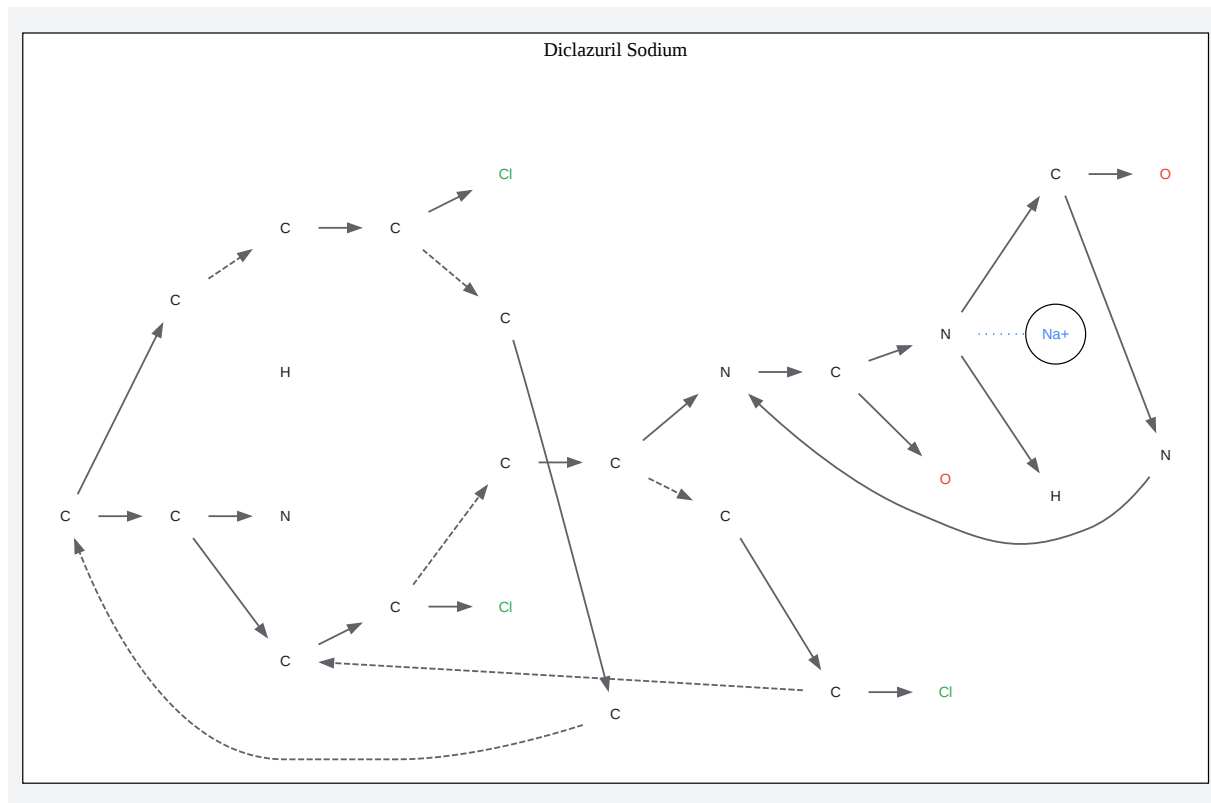
Physicochemical Properties

The following table summarizes the key physicochemical properties of Diclazuril and its sodium salt. Data for Diclazuril is more readily available and is presented here as a primary reference.

Property	Value	Source(s)
Chemical Name	sodium;2-(4-chlorophenyl)-2-[2,6-dichloro-4-(3,5-dioxo-1,2,4-triazin-2-yl)phenyl]acetonitrile	[1]
CAS Number	112209-99-1	[2][3]
Molecular Formula	C ₁₇ H ₈ Cl ₃ N ₄ NaO ₂	[1][2]
Molecular Weight	430.63 g/mol	[2]
Appearance	Typically exists as a solid at room temperature.[2] Diclazuril (parent) is a slightly yellow to beige powder.	[4]
Solubility	Diclazuril Sodium: May be soluble in DMSO, H ₂ O, and Ethanol.[2] Diclazuril (parent): Very low aqueous solubility (<1 mg/L).[4] Soluble in DMSO (16 mg/mL).[5][6] Insoluble in water and ethanol.[5]	[2][4][5][6]
Melting Point (Diclazuril)	290.5 °C - 297 °C (with decomposition)	[4][7][8]
pKa (Diclazuril)	5.92	[4]
Log P (Diclazuril)	4.41 (at pH 7.03)	[4]

Chemical Structure

The chemical structure of **Diclazuril sodium** is characterized by a central benzeneacetonitrile core with chloro- and triazinedione functional groups.



[Click to download full resolution via product page](#)

Figure 1. Chemical structure of **Diclazuril Sodium**.

Experimental Protocols

The analysis of **Diclazuril sodium** in various matrices is crucial for quality control, residue monitoring, and research. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique.

Determination of Diclazuril by Reversed-Phase HPLC

This protocol is a generalized procedure based on published methods for the determination of Diclazuril.

1. Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV detector.
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).^[7]

2. Reagents and Materials:

- Acetonitrile (HPLC grade).
- Phosphoric acid.^[7]
- Water (HPLC grade).
- Diclazuril reference standard.
- Methanol (for extraction).^[9]
- Dimethylformamide (DMF) (for sample dissolution).^[7]

3. Chromatographic Conditions:

- Mobile Phase: A mixture of acetonitrile and 0.2% phosphoric acid.^[7] The exact ratio may need optimization.
- Flow Rate: 1.2 mL/min.^[7]
- Detection: UV at 275 nm or 280 nm.^{[7][9][10]}
- Column Temperature: Ambient or controlled at a specific temperature (e.g., 30°C).

4. Standard Solution Preparation:

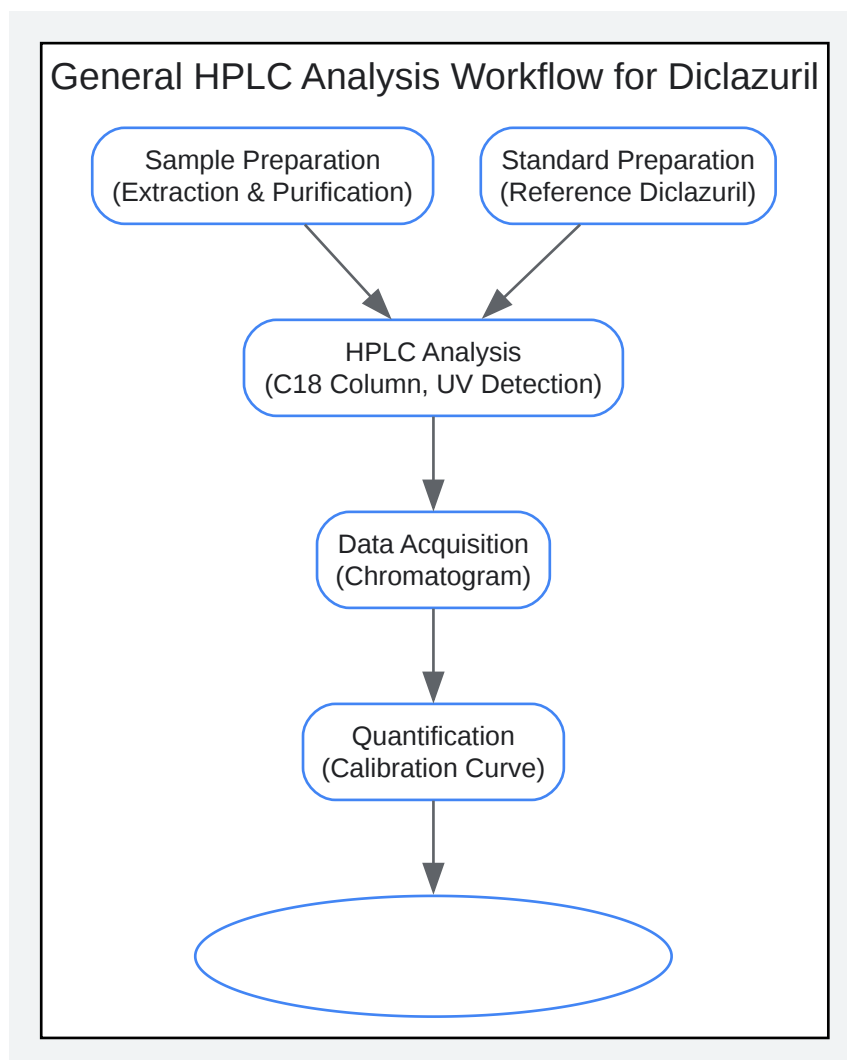
- Prepare a stock solution of Diclazuril reference standard in a suitable solvent such as DMF.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to construct a calibration curve. The linearity range is typically between 1-200 μ g/mL.^[7]

5. Sample Preparation (e.g., from a feed premix):

- A known amount of the sample is extracted with acidified methanol.[9]
- The extract may be purified using solid-phase extraction (SPE) with a C18 cartridge.[10]
- The eluate is evaporated to dryness and the residue is redissolved in a known volume of DMF or the mobile phase.[9][10]

6. Analysis:

- Inject equal volumes of the standard and sample solutions into the HPLC system.
- Identify the Diclazuril peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the amount of Diclazuril in the sample using the calibration curve.



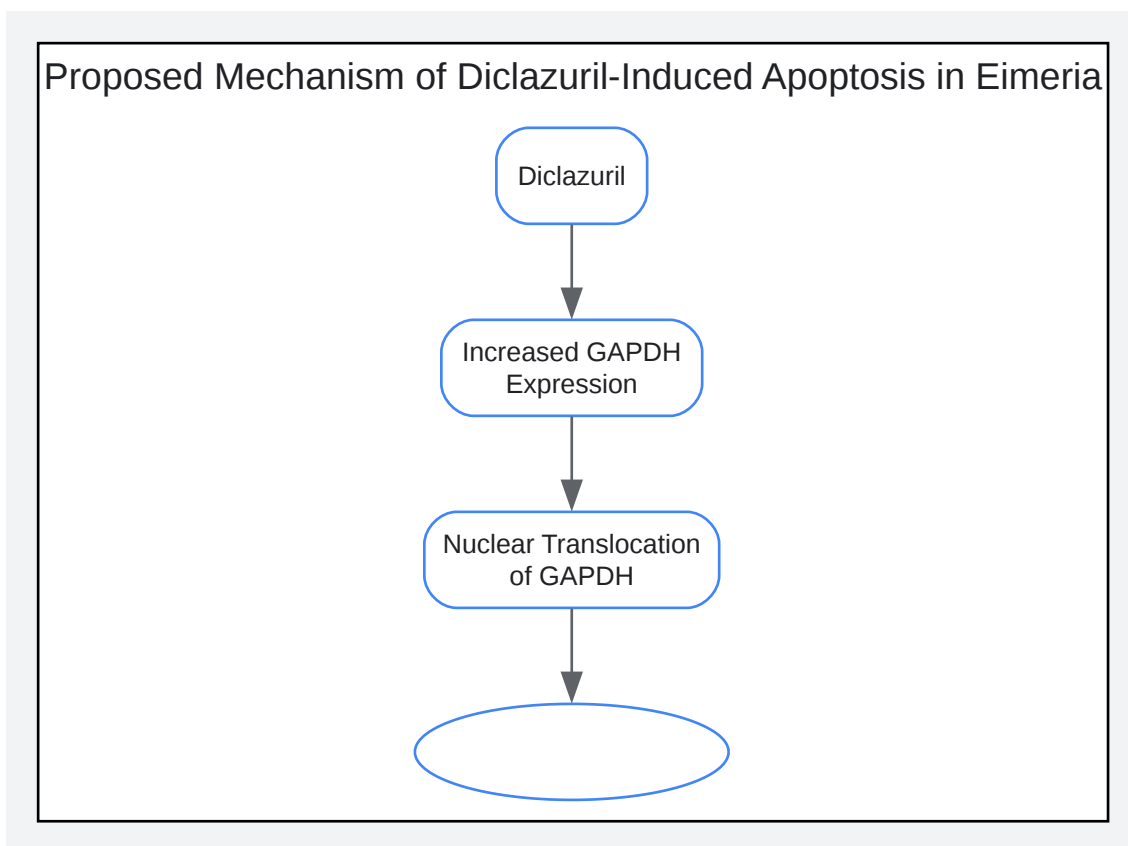
[Click to download full resolution via product page](#)

Figure 2. General workflow for HPLC analysis of Diclazuril.

Mechanism of Action

Diclazuril exerts its anticoccidial effect by interfering with the intracellular development of *Eimeria* species, the protozoan parasites responsible for coccidiosis. It is effective against both the asexual (schizogony) and sexual (gametogony) stages of the parasite's life cycle.[3][11]

A key aspect of Diclazuril's mechanism of action involves the parasite's glyceraldehyde-3-phosphate dehydrogenase (GAPDH). Research has shown that treatment with Diclazuril leads to an increased expression and subsequent translocation of GAPDH into the nucleus of the parasite's cells (merozoites).[4][12] This nuclear accumulation of GAPDH is associated with the induction of apoptosis, or programmed cell death, in the parasite.[4][12]



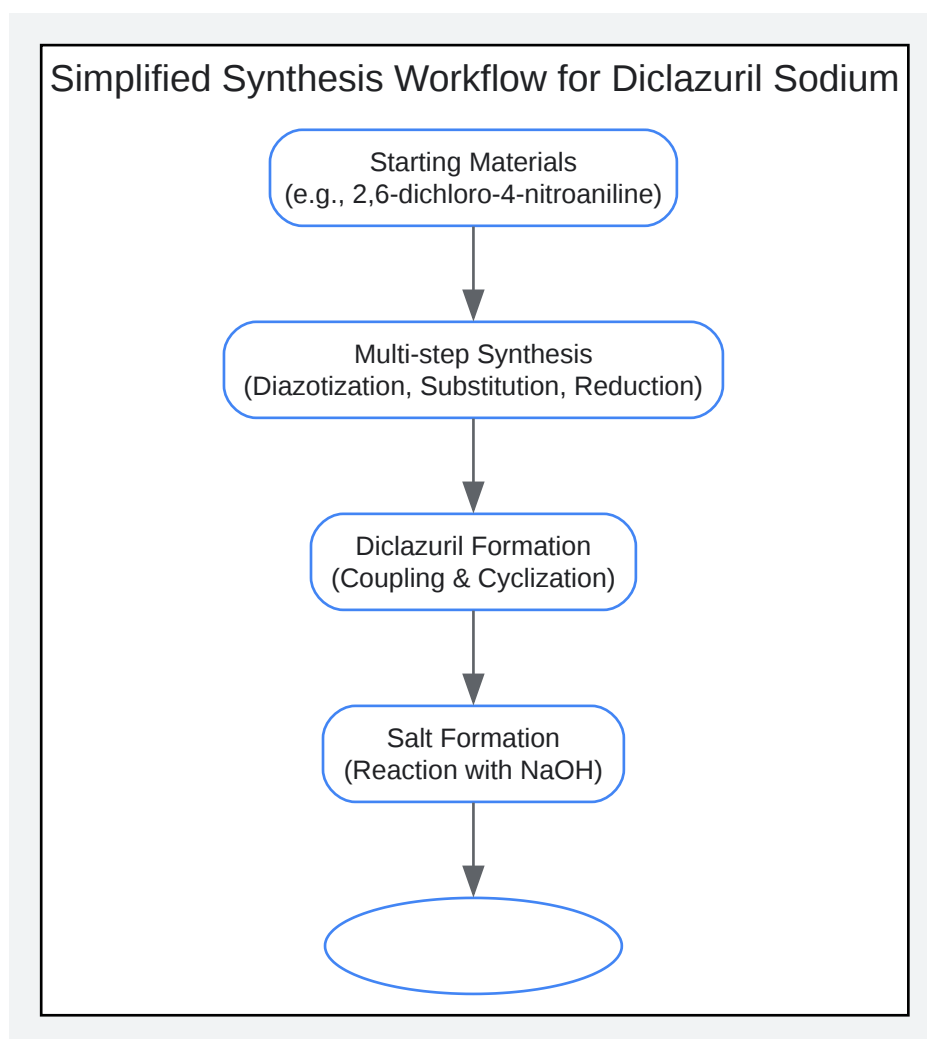
[Click to download full resolution via product page](#)

Figure 3. Signaling pathway of Diclazuril's mechanism of action.

Synthesis Overview

The synthesis of Diclazuril is a multi-step process that typically starts from aromatic precursors. While detailed industrial protocols are proprietary, the general synthetic route involves the following key transformations.

A common starting material is 2,6-dichloro-4-nitroaniline or 3,4,5-trichloronitrobenzene.^[13] These precursors undergo a series of reactions including diazotization, substitution, and reduction to form a key intermediate.^[13] This intermediate is then further modified through coupling and cyclization reactions to yield the final Diclazuril molecule.^[13] The synthesis of **Diclazuril sodium** is achieved by reacting Diclazuril with a sodium base, such as sodium hydroxide, in a 1:1 molar ratio.^[14]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. derpharmachemica.com [derpharmachemica.com]
- 2. nbino.com [nbino.com]
- 3. In vivo action of the anticoccidial diclazuril (Clinacox) on the developmental stages of Eimeria tenella: a histological study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Nuclear translocation and accumulation of glyceraldehyde-3-phosphate dehydrogenase involved in diclazuril-induced apoptosis in Eimeria tenella (E. tenella) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Frontiers | Effects of prebiotic (lactoferrin) and diclazuril on broiler chickens experimentally infected with Eimeria tenella [frontiersin.org]
- 6. Page loading... [wap.guidechem.com]
- 7. academic.oup.com [academic.oup.com]
- 8. researchgate.net [researchgate.net]
- 9. Determination of diclazuril in animal feed by liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. publications.jrc.ec.europa.eu [publications.jrc.ec.europa.eu]
- 11. biovet.com [biovet.com]
- 12. Nuclear translocation and accumulation of glyceraldehyde-3-phosphate dehydrogenase involved in diclazuril-induced apoptosis in Eimeria tenella (E. tenella) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Diclazuril [sitem.herts.ac.uk]
- 14. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [Diclazuril Sodium: A Technical Guide to its Chemical Properties, Structure, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12771262#diclazuril-sodium-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com